

tributyl phosphite CAS number and molecular weight

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to Tributyl Phosphite

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and key applications of **tributyl phosphite**. The data and protocols are intended to support research and development activities in various scientific fields.

Core Chemical Data

Tributyl phosphite is an organophosphorus compound with significant applications as a stabilizer in polymers and as a reagent in organic synthesis. Below are its fundamental chemical identifiers.

Property	Value	Citation
CAS Number	102-85-2	[1][2]
Molecular Weight	250.31 g/mol	[1][2]
Molecular Formula	C12H27O3P	[2]
Synonyms	Phosphorous acid tributyl ester, Tri-n-butyl phosphite	[3][4]



Experimental Protocols General Synthesis of Tributyl Phosphite via Esterification

This protocol outlines a generalized method for the synthesis of **tributyl phosphite** based on the direct esterification of butanol with a phosphorus source, such as phosphorus trichloride or phosphorus oxychloride. This method is commonly cited in patent literature for its efficiency.

Materials:

- n-Butanol
- Phosphorus trichloride (or Phosphorus oxychloride)
- An acid scavenger (e.g., a tertiary amine like triethylamine or pyridine)
- Anhydrous organic solvent (e.g., petroleum ether, benzene)
- Sodium sulfate (or magnesium sulfate), anhydrous
- Water
- Sodium bicarbonate solution (e.g., 10%)
- Saturated sodium chloride solution

Equipment:

- Three-necked round-bottom flask
- Stirrer (magnetic or mechanical)
- · Dropping funnel
- Reflux condenser
- Ice-salt bath



- · Heating mantle
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

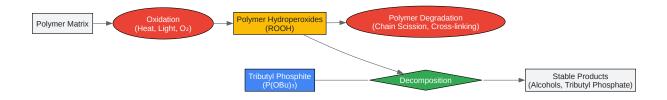
Procedure:

- Reaction Setup: In a three-necked flask equipped with a stirrer, dropping funnel, and reflux condenser, a solution of n-butanol and an acid scavenger in an anhydrous organic solvent is prepared. The apparatus should be protected from atmospheric moisture, for example, by using calcium chloride tubes.
- Reactant Addition: The flask is cooled in an ice-salt bath. A solution of phosphorus trichloride
 in the same anhydrous solvent is added dropwise from the dropping funnel with vigorous
 stirring. The rate of addition should be controlled to maintain a low reaction temperature
 (typically between 0°C and 10°C).
- Reaction: After the addition is complete, the reaction mixture is allowed to stir at room temperature for a period, followed by gentle refluxing for several hours to ensure the reaction goes to completion.
- Work-up: The mixture is cooled to room temperature. The precipitated hydrochloride salt of
 the acid scavenger is removed by filtration. The filtrate is then washed sequentially with
 water, a dilute solution of sodium bicarbonate to neutralize any remaining acid, and finally
 with a saturated sodium chloride solution.
- Drying and Solvent Removal: The organic layer is separated and dried over an anhydrous drying agent like sodium sulfate. The solvent is then removed under reduced pressure using a rotary evaporator.
- Purification: The crude tributyl phosphite is purified by vacuum distillation to yield the final product.

Antioxidant Mechanism of Phosphite Stabilizers



Tributyl phosphite and other organophosphites are widely used as secondary antioxidants in polymers. Their primary role is to decompose hydroperoxides, which are formed during the primary oxidation of the polymer, into non-radical, stable products. This action prevents chain scission and cross-linking, thus preserving the mechanical properties and color stability of the material. The general mechanism is a redox reaction where the phosphite is oxidized to a phosphate.



Click to download full resolution via product page

Caption: Logical workflow of the antioxidant action of **tributyl phosphite** in a polymer matrix.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. CN102040622A Method for synthesizing tributyl phosphate Google Patents [patents.google.com]
- 2. CN104211727A Preparation method of tributyl phosphate Google Patents [patents.google.com]
- 3. CN116102590A A kind of synthetic method of tribenzyl phosphite Google Patents [patents.google.com]
- 4. Recent Advances in the Synthesis of Commercially Available Phosphite Antioxidants -PMC [pmc.ncbi.nlm.nih.gov]



 To cite this document: BenchChem. [tributyl phosphite CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683024#tributyl-phosphite-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com